

# Personal protective equipment for handling Z-D-Nle-ONp

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## Compound of Interest

Compound Name: Z-D-Nle-ONp

Cat. No.: B554495

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## Essential Safety and Handling Guide for Z-D-Nle-ONp

Disclaimer: A specific Safety Data Sheet (SDS) for **Z-D-Nle-ONp** (CAS 31062-20-1) was not available. The following guidance is based on the chemical properties of **Z-D-Nle-ONp**, the known hazards of similar p-nitrophenyl esters, and the toxicity of its potential hydrolysis product, p-nitrophenol. It is imperative to treat this substance with caution and handle it in accordance with the highest laboratory safety standards.

This guide provides researchers, scientists, and drug development professionals with essential safety protocols, operational procedures, and disposal plans for handling **Z-D-Nle-ONp**, a p-nitrophenyl ester derivative of Z-D-norleucine. Due to its chemical nature as a peptide coupling reagent and a p-nitrophenyl ester, this compound warrants careful handling to minimize exposure and ensure a safe laboratory environment.

## I. Hazard Identification and Quantitative Data

**Z-D-Nle-ONp** is a white to off-white solid.<sup>[1]</sup> While specific toxicological data for this compound is not readily available, p-nitrophenyl esters are known to be potential sensitizers and irritants.<sup>[2][3]</sup> Upon hydrolysis, **Z-D-Nle-ONp** can release p-nitrophenol, a toxic compound. Exposure to p-nitrophenol can lead to methemoglobinemia, and it is known to cause liver and kidney damage with acute exposure.<sup>[4]</sup> The US Environmental Protection Agency (EPA) has classified p-nitrophenol as a priority toxic persistent pollutant.<sup>[5]</sup>

The following table summarizes key physical and chemical properties of **Z-D-Nle-ONp** and toxicological data for its potential hydrolysis product, p-nitrophenol, to inform risk assessment.

Property	Value	Reference
Z-D-Nle-ONp		
CAS Number	31062-20-1	<a href="#">[1]</a> <a href="#">[6]</a>
Molecular Formula	C <sub>20</sub> H <sub>22</sub> N <sub>2</sub> O <sub>6</sub>	<a href="#">[1]</a>
Molecular Weight	386.4 g/mol	<a href="#">[1]</a>
Appearance	White to off-white solid	<a href="#">[1]</a>
Melting Point	69 - 72 °C	<a href="#">[1]</a>
Storage Temperature	0 - 8 °C	<a href="#">[1]</a>
p-Nitrophenol (Potential Hydrolysis Product)		
Acute Toxicity, Oral (Category 3)	Toxic if swallowed	<a href="#">[7]</a> <a href="#">[8]</a>
Acute Toxicity, Dermal (Category 4)	Harmful in contact with skin	<a href="#">[7]</a> <a href="#">[8]</a>
Acute Toxicity, Inhalation (Category 4)	Harmful if inhaled	<a href="#">[7]</a> <a href="#">[8]</a>
Specific Target Organ Toxicity - Repeated Exposure (Category 2)	May cause damage to organs through prolonged or repeated exposure	<a href="#">[7]</a> <a href="#">[8]</a>

## II. Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is crucial to minimize exposure and prevent contamination when handling **Z-D-Nle-ONp**.[\[3\]](#) All personnel must receive training on the proper use, removal, and disposal of PPE.[\[3\]](#)

- Eye and Face Protection: Chemical safety goggles are required to protect against liquid splashes and chemical vapors.[3] A face shield should be worn in addition to safety goggles when there is a high risk of splashing.[3]
- Body Protection: A standard laboratory coat is the minimum requirement to protect clothing and skin from potential splashes.[3]
- Hand Protection: Chemical-resistant gloves, such as nitrile gloves, are standard for handling peptides and their derivatives.[3] Consider double-gloving for added protection, especially when handling concentrated solutions.[3]
- Respiratory Protection: A respirator is necessary when working with the lyophilized powder to avoid the inhalation of fine particles.[3] All handling of the solid compound should be conducted in a certified chemical fume hood.[3]

### III. Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational plan is essential for the safe handling of **Z-D-Nle-ONp** at every stage.

#### 1. Receiving and Inspection:

- Upon receipt, visually inspect the container for any damage or leaks.
- Verify that the container is clearly labeled with the chemical name and any associated hazard warnings.
- Log the compound into the laboratory's chemical inventory system.

#### 2. Storage:

- Store **Z-D-Nle-ONp** in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents.
- Keep the container tightly closed and store at the recommended temperature of 0 - 8 °C.[1]

- Store in a designated area for toxic or sensitizing chemicals.

#### 3. Weighing and Aliquoting (to be performed in a chemical fume hood):

- Before handling, ensure the chemical fume hood is functioning correctly.
- Don the appropriate PPE as outlined in Section II.
- To minimize the dispersion of powder, handle the solid material carefully.[\[2\]](#)
- Use anti-static weighing techniques to prevent electrostatic discharge which can cause the powder to scatter.[\[2\]](#)
- Weigh the desired amount of **Z-D-Nle-ONp** onto a tared weigh boat or paper.
- Carefully transfer the weighed compound into a suitable, labeled secondary container.
- Clean any spills on the balance and surrounding surfaces immediately with a damp cloth or paper towel, and dispose of the cleaning materials as hazardous waste.

#### 4. Dissolution and Use:

- When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- If the dissolution process is exothermic, cool the container as needed.
- All subsequent experimental work involving **Z-D-Nle-ONp** should be carried out within a chemical fume hood.

## IV. Disposal Plan

Proper disposal of **Z-D-Nle-ONp** and associated waste is critical to prevent environmental contamination and ensure regulatory compliance.[\[2\]](#)

#### 1. Waste Segregation:

- All waste contaminated with **Z-D-Nle-ONp** must be collected in designated, clearly labeled hazardous waste containers.[\[2\]](#)

- Do not mix **Z-D-Nle-ONp** waste with other waste streams unless compatibility has been confirmed.
- Separate solid and liquid waste into appropriate containers.

## 2. Types of Waste and Disposal Procedures:

- Solid Waste: This includes contaminated gloves, weigh boats, paper towels, and any other disposable materials that have come into contact with **Z-D-Nle-ONp**. Place these items in a sealed, labeled bag or container for solid hazardous waste.
- Liquid Waste: Unused solutions and reaction mixtures containing **Z-D-Nle-ONp** should be collected in a sealed, labeled container for liquid hazardous waste. Do not dispose of this waste down the drain.[\[2\]](#)
- Contaminated Glassware: Reusable glassware should be decontaminated by rinsing with a suitable solvent. The initial rinsate must be collected as hazardous waste. After thorough cleaning, the glassware can be washed normally.
- Spill Cleanup Materials: In the event of a spill, absorb the material with an inert absorbent (e.g., vermiculite, sand). Collect the absorbent material in a sealed container and dispose of it as hazardous waste.

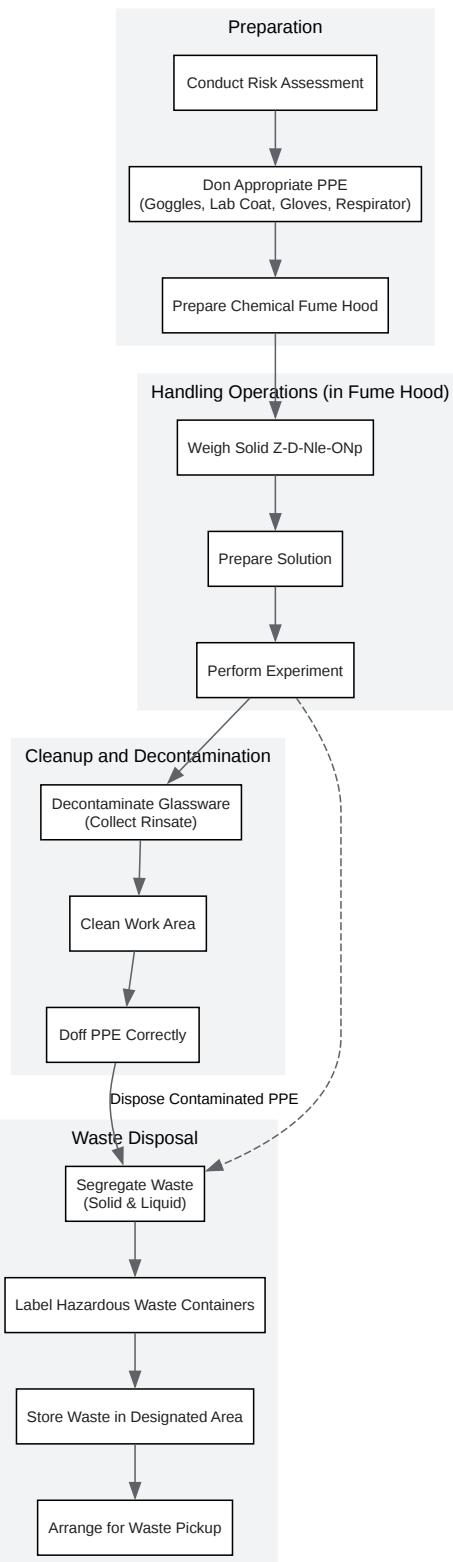
## 3. Waste Pickup:

- Store hazardous waste containers in a designated, secure area away from general laboratory traffic.
- Arrange for waste pickup by the institution's environmental health and safety department or a licensed hazardous waste disposal contractor.

## V. Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **Z-D-Nle-ONp**.

## Safe Handling and Disposal Workflow for Z-D-Nle-ONp

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Caption: Workflow for the safe handling and disposal of **Z-D-Nle-ONp**.

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